

# Personal protective equipment for handling (Rac)-JBJ-04-125-02

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## Compound of Interest

Compound Name: (Rac)-JBJ-04-125-02

Cat. No.: B608173

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## Essential Safety and Handling Guide for (Rac)-JBJ-04-125-02

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling, storage, and disposal of **(Rac)-JBJ-04-125-02**, a potent, mutant-selective, allosteric EGFR inhibitor. Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of the compound.

## Quantitative Data Summary

The following table summarizes key quantitative data for **(Rac)-JBJ-04-125-02**.

Property	Value	Reference
Molecular Formula	C <sub>29</sub> H <sub>26</sub> FN <sub>5</sub> O <sub>3</sub> S	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	543.68 g/mol	--INVALID-LINK--
CAS Number	2140807-05-0 (racemic)	--INVALID-LINK--
IC <sub>50</sub>	0.26 nM for EGFR L858R/T790M	--INVALID-LINK--
Appearance	Solid powder	--INVALID-LINK--
Storage (Powder)	-20°C for long term (months to years), dry and dark. 0-4°C for short term (days to weeks).	--INVALID-LINK--
Storage (In Solution)	Store at -20°C and use within 1 month to prevent loss of potency. Aliquot to avoid multiple freeze/thaw cycles.	--INVALID-LINK--

## Personal Protective Equipment (PPE) and Handling

As a potent kinase inhibitor, **(Rac)-JBJ-04-125-02** should be handled with care in a laboratory setting. The following personal protective equipment is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile gloves. Change gloves frequently and after handling the compound.
- Body Protection: A lab coat must be worn at all times.
- Respiratory Protection: For handling larger quantities or if there is a risk of aerosolization, use a NIOSH-approved respirator.

### Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Avoid inhalation of dust and direct contact with skin and eyes.
- Weigh the compound in an enclosure to prevent dispersal of the powder.
- For preparing solutions, add the solvent to the vial containing the compound slowly to avoid splashing.

## Operational Plan: Reconstitution and Storage

**(Rac)-JBJ-04-125-02** is typically provided as a solid powder.

Reconstitution Protocol:

- Allow the vial to warm to room temperature before opening.
- Add the desired volume of an appropriate solvent, such as DMSO, to the vial.
- Gently vortex or sonicate the vial to ensure the compound is fully dissolved.

Storage of Solutions:

- Once reconstituted, it is recommended to aliquot the solution into single-use vials to minimize freeze-thaw cycles.
- Store stock solutions at -20°C for up to one month.

## Disposal Plan

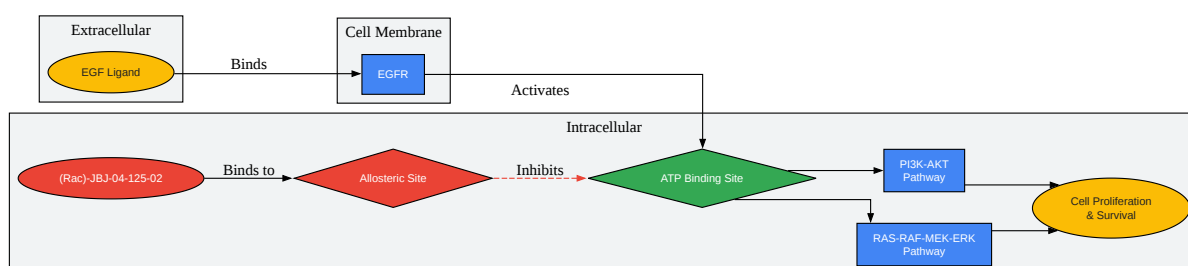
All waste materials contaminated with **(Rac)-JBJ-04-125-02** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions should be collected in a clearly labeled, sealed container for hazardous liquid waste.

- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Do not dispose of down the drain.

## Signaling Pathway Diagram

**(Rac)-JBJ-04-125-02** is an allosteric inhibitor of the Epidermal Growth Factor Receptor (EGFR). The diagram below illustrates the EGFR signaling pathway and the point of inhibition.



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